

3-Formyl-4-hydroxybenzoic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Formyl-4-hydroxybenzoic acid

Cat. No.: B1331390

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In-Depth Technical Guide: 3-Formyl-4-hydroxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Formyl-4-hydroxybenzoic acid**, a versatile organic compound with significant potential in various research and development fields. This document consolidates key chemical data, synthesis methodologies, and an exploration of its biological activities, including its potential anticancer, photocatalytic, and antiviral properties.

Core Chemical Data

A summary of the essential chemical and physical properties of **3-Formyl-4-hydroxybenzoic acid** is presented below. This data is crucial for its application in experimental settings.

Property	Value
CAS Number	584-87-2
Molecular Weight	166.13 g/mol [1]
Molecular Formula	C ₈ H ₆ O ₄ [1]
Physical Appearance	Solid
Melting Point	246-250 °C (literature)

Synthesis Protocols

The synthesis of **3-Formyl-4-hydroxybenzoic acid** and its derivatives is of significant interest for various applications. While a direct protocol for the acid is not readily available in public literature, a detailed method for its methyl ester precursor, methyl 3-formyl-4-hydroxybenzoate, provides a viable synthetic route. The acid can then be obtained through hydrolysis of the ester.

Experimental Protocol: Synthesis of Methyl 3-formyl-4-hydroxybenzoate

This protocol is adapted from a patented method for the synthesis of a precursor to 3-cyano-4-hydroxybenzoic acid methyl ester.[\[2\]](#)

Materials:

- Methyl 4-hydroxybenzoate
- Magnesium chloride
- Triethylamine
- Paraformaldehyde
- Dichloromethane (DCM)
- Concentrated hydrochloric acid

- Sodium sulfate

Procedure:

- In a 50 L reaction vessel, combine methyl 4-hydroxybenzoate (2.5 kg, 16.4 mol), magnesium chloride (3.2 kg, 32.8 mol), triethylamine (9.3 L, 82 mol), and paraformaldehyde (3.9 kg, 131.2 mol).[\[2\]](#)
- Add dichloromethane (18 L) to the mixture.[\[2\]](#)
- Heat the reaction mixture in an oil bath to 60 °C (internal temperature of 44 °C) and stir overnight.[\[2\]](#)
- After cooling to room temperature, slowly add 5 L of an aqueous solution of concentrated hydrochloric acid.[\[2\]](#)
- Filter off any insoluble material.
- Extract the aqueous layer four times with dichloromethane.[\[2\]](#)
- Combine the organic layers and dry over sodium sulfate.
- Filter and concentrate the solution to yield methyl 3-formyl-4-hydroxybenzoate.[\[2\]](#)

Biological Activities and Potential Applications

3-Formyl-4-hydroxybenzoic acid has been identified as a synthetic compound with a range of biological activities, suggesting its potential as a lead compound in drug discovery and other applications.

Anticancer Activity

3-Formyl-4-hydroxybenzoic acid has demonstrated potential anticancer activity.[\[1\]](#) The proposed mechanism for this activity may involve hydrogen bonding interactions and the ability to induce DNA damage in cancer cells through photolysis.[\[1\]](#) While specific experimental details on its anticancer effects are limited in publicly available literature, studies on the related compound 4-hydroxybenzoic acid have shown anti-proliferative effects on doxorubicin-sensitive and doxorubicin-resistant leukemia cells.[\[3\]](#)

Photocatalytic Activity

The compound has also been noted for its photocatalytic activity.[1] This property suggests its potential use in environmental remediation, such as the degradation of organic pollutants. The photocatalytic process typically involves the generation of reactive oxygen species upon irradiation, which then degrade target molecules.

Antiviral Potency

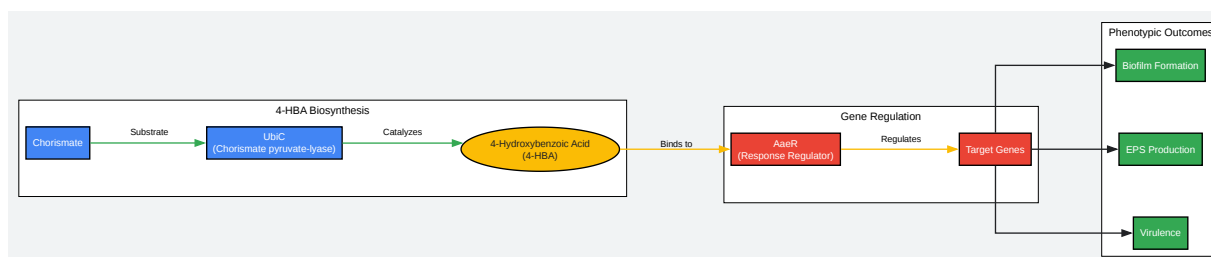
There is evidence suggesting the antiviral potency of **3-Formyl-4-hydroxybenzoic acid**. [1] However, detailed studies on its specific antiviral mechanisms and the spectrum of viruses it may be effective against are not extensively documented. Research on the related 4-hydroxybenzoic acid has shown it to be a component of mixtures with antiviral activity against Herpes Simplex Virus 1 and 2 (HSV-1 and HSV-2), although a commercial sample of 4-HBA alone was found to be inactive against HSV-2 in one study. [4][5]

Signaling Pathway Involvement: A Look at the Analogue 4-Hydroxybenzoic Acid

While specific signaling pathways for **3-Formyl-4-hydroxybenzoic acid** are not yet elucidated, research on the closely related compound, 4-hydroxybenzoic acid (4-HBA), provides valuable insights into potential mechanisms of action, particularly in bacterial systems. A recent study has detailed a 4-HBA-mediated signaling system in the pathogenic bacterium *Shigella sonnei*. [6]

In *S. sonnei*, 4-HBA acts as a signaling molecule that controls various biological functions, including virulence. [6] The biosynthesis of 4-HBA is carried out by the enzyme UbiC, a chorismate pyruvate-lyase. [6] 4-HBA then binds to the response regulator AaeR, which in turn modulates the expression of target genes involved in biofilm formation, extracellular polysaccharide (EPS) production, and overall virulence. [6] This signaling pathway also appears to play a role in interkingdom communication, as 4-HBA from *S. sonnei* can interfere with the morphological transition of the fungus *Candida albicans*. [6]

Below is a diagram illustrating this signaling pathway in *Shigella sonnei*.



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Caption: 4-HBA signaling pathway in *Shigella sonnei*.

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